

Personal protective equipment for handling SB-224289 hydrochloride

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Compound of Interest

Compound Name: SB-224289 hydrochloride

Cat. No.: B122189

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Essential Safety and Handling Guide for SB-224289 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **SB-224289 hydrochloride**. Adherence to these guidelines is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

SB-224289 hydrochloride is a chemical compound that requires careful handling due to its potential health effects. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent contact and inhalation. The following PPE is recommended based on a thorough risk assessment.

Protection Type	Recommended Equipment	Specification/Standard	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side shields.	Compliant with EN 166 (EU) or ANSI Z87.1 (US).	Protects eyes from splashes and airborne particles. [1] [2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	ASTM D6978 compliant.	Prevents skin contact and absorption. Double-gloving is recommended for enhanced protection. [1] [3]
Skin and Body	Disposable, low-permeability laboratory coat with a solid front, long sleeves, and tight-fitting cuffs.	N/A	Protects skin and personal clothing from contamination. [1] [2]
Respiratory	Use in a well-ventilated area or a chemical fume hood. If dust or aerosols may be generated, a NIOSH-approved respirator (e.g., N95) is required.	NIOSH (US) or EN 143 (EU) approved.	Prevents inhalation of the compound. [1] [2]

Operational Plan: Step-by-Step Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **SB-224289 hydrochloride** and ensuring a safe laboratory environment.

1. Preparation and Engineering Controls:

- Ensure a calibrated chemical fume hood is operational before handling the compound.
- Verify that an eye wash station and safety shower are accessible and unobstructed.[\[1\]](#)
- Prepare all necessary equipment and reagents within the fume hood to minimize movement of the compound.

2. Handling the Compound:

- Weighing:
 - Perform all weighing operations within a chemical fume hood or a balance enclosure to contain any airborne powder.
 - Use anti-static weighing paper or a container to prevent dispersal of the powder.
- Dissolving:
 - Add solvent to the vial containing the compound slowly to avoid splashing.
 - If sonication is required, ensure the vial is securely capped.
- General Handling:
 - Always handle the compound in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
 - Avoid creating dust.[\[2\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)

3. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]
- For long-term storage, consult the manufacturer's recommendations, which may include storage at -20°C.[2][4]

4. Spill Management:

- In case of a spill, evacuate the area if necessary.
- For a small powder spill, cover with a plastic sheet to minimize spreading.[2]
- Mechanically take up the spilled material and place it in an appropriate container for disposal.[2]
- Clean the contaminated surface thoroughly with a suitable solvent (e.g., alcohol) and collect all cleaning materials as hazardous waste.[1][2]
- Do not use combustible materials like paper towels for cleanup without appropriate precautions.[3]

Disposal Plan

All waste materials contaminated with **SB-224289 hydrochloride** must be treated as hazardous waste.

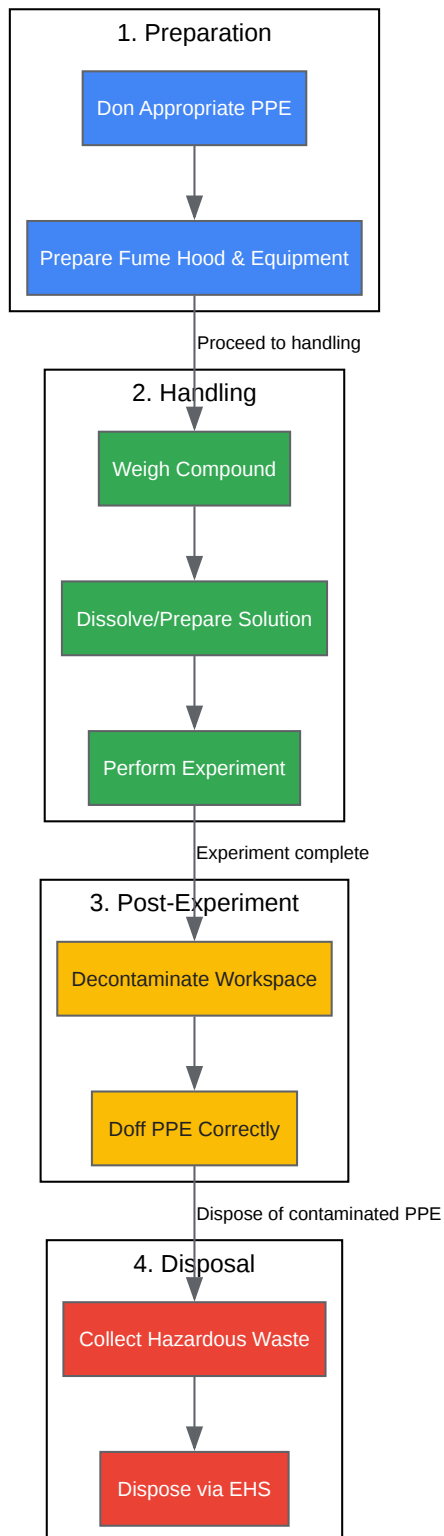
- Contaminated Materials:
 - Collect all used PPE (gloves, lab coat, etc.), weighing papers, and any other contaminated disposable materials in a designated, sealed hazardous waste container.
- Unused Compound and Solutions:
 - Dispose of any unused **SB-224289 hydrochloride** and solutions containing the compound as hazardous chemical waste.
- Disposal Procedure:

- Follow all local, state, and federal regulations for the disposal of hazardous waste.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Experimental Workflow and Safety Procedures

The following diagram illustrates the logical workflow for safely handling **SB-224289 hydrochloride**, from preparation to disposal.

Workflow for Handling SB-224289 Hydrochloride

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **SB-224289 hydrochloride**.

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